

Essential Safety and Logistical Information for Handling Daturaolone

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Compound of Interest

Compound Name: *Daturaolone*

Cat. No.: *B1194484*

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides a comprehensive guide to the personal protective equipment (PPE), operational procedures, and disposal plans for **Daturaolone**, a pentacyclic oleanane triterpenoid found in *Datura* species.^[1] While a specific Safety Data Sheet (SDS) for **Daturaolone** is not readily available in the public domain, this guidance is based on its known properties and general laboratory safety protocols for handling similar chemical compounds.

Chemical and Physical Properties of Daturaolone

A summary of the known quantitative data for **Daturaolone** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C ₃₀ H ₄₈ O ₂	PubChem
Molar Mass	440.71 g/mol	PubChem
Appearance	Powder	TargetMol[2]
Storage Temperature (Powder)	-20°C for 3 years	TargetMol[2]
Storage Temperature (In solvent)	-80°C for 1 year	TargetMol[2]
Acute Toxicity (Oral)	GHS Category 5	ResearchGate[3]
Carcinogenicity	Predicted non-carcinogenic	PubMed Central[3][4][5][6]

Personal Protective Equipment (PPE)

Due to the lack of a specific SDS, a conservative approach to PPE is recommended. The following PPE should be worn at all times when handling **Daturaolone** to minimize exposure risk.

- **Eye Protection:** Chemical safety goggles are mandatory to protect against splashes and airborne particles.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required. It is crucial to inspect gloves for any tears or punctures before use and to practice proper glove removal technique to avoid skin contact.
- **Body Protection:** A laboratory coat must be worn to protect the skin and clothing from contamination.
- **Respiratory Protection:** While **Daturaolone** is not reported to be volatile, a dust mask or respirator should be used when handling the powder outside of a fume hood to prevent inhalation.

Operational Plan for Safe Handling

Adherence to a strict operational plan is critical for minimizing the risk of exposure and ensuring a safe laboratory environment.

1. Preparation:

- Designate a specific area for handling **Daturaolone**, preferably within a chemical fume hood.
- Ensure all necessary PPE is available and in good condition.
- Have a chemical spill kit readily accessible.
- Review the experimental protocol and ensure all required equipment is clean and functional.

2. Handling:

- Always handle **Daturaolone** powder within a certified chemical fume hood to control airborne particles.
- Use a spatula or other appropriate tools to transfer the powder. Avoid creating dust.
- If weighing the compound, do so in a draft-shielded balance inside the fume hood.
- When preparing solutions, add the solvent to the **Daturaolone** powder slowly to avoid splashing.

3. Post-Handling:

- Decontaminate all surfaces and equipment used for handling **Daturaolone** with an appropriate solvent (e.g., 70% ethanol), followed by a thorough cleaning with soap and water.
- Remove and dispose of gloves and any other disposable PPE in the designated chemical waste container.
- Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Proper disposal of **Daturaolone** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

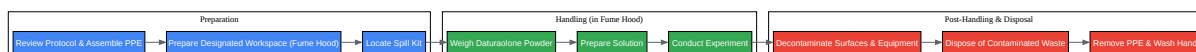
- **Solid Waste:** All solid waste contaminated with **Daturaolone**, including used gloves, weigh boats, and paper towels, should be collected in a clearly labeled hazardous waste container.
- **Liquid Waste:** Solutions containing **Daturaolone** should be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not dispose of **Daturaolone** solutions

down the drain.

- Empty Containers: Empty containers that held **Daturaolone** should be triple-rinsed with an appropriate solvent. The rinsate must be collected and disposed of as hazardous liquid waste. After rinsing, the container can be disposed of as regular laboratory glass or plastic waste, depending on the material.
- Waste Pickup: Follow your institution's procedures for the pickup and disposal of hazardous chemical waste.

Experimental Workflow for Safe Handling of Daturaolone

The following diagram illustrates the logical flow of operations for the safe handling of **Daturaolone** in a laboratory setting.



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*Safe handling workflow for **Daturaolone**.*

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